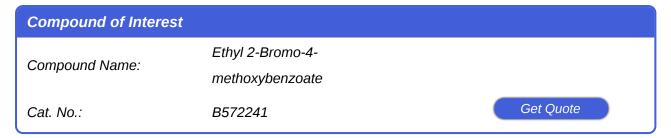


# Technical Guide: Physical and Chemical Properties of Ethyl 2-Bromo-4-methoxybenzoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Ethyl 2-Bromo-4-methoxybenzoate**, a compound of interest in synthetic organic chemistry and drug discovery. This document includes a summary of its physical characteristics, detailed experimental protocols for its synthesis, and a visualization of the synthetic pathway.

## **Core Physical Properties**

**Ethyl 2-Bromo-4-methoxybenzoate** is a halogenated aromatic ester. The following table summarizes its key physical and chemical properties.



Property	Value	Source
CAS Number	1208075-63-1	[1][2]
Molecular Formula	C10H11BrO3	[3]
Molecular Weight	259.096 g/mol	[3]
Boiling Point	308.2 ± 22.0 °C at 760 mmHg	[3]
Density	1.4 ± 0.1 g/cm <sup>3</sup>	[3]
Flash Point	140.2 ± 22.3 °C	[3]
LogP	3.27	[3]
Index of Refraction	1.532	[3]
Vapor Pressure	0.0 ± 0.7 mmHg at 25°C	[3]

## **Experimental Protocols**

A plausible and common method for the synthesis of **Ethyl 2-Bromo-4-methoxybenzoate** is the Fischer esterification of its corresponding carboxylic acid, 2-Bromo-4-methoxybenzoic acid. Detailed protocols for the synthesis of the precursor acid and its subsequent esterification are provided below.

## Synthesis of 2-Bromo-4-methoxybenzoic Acid

The precursor, 2-Bromo-4-methoxybenzoic acid (CAS: 74317-85-4), can be synthesized via the bromination of 4-methoxybenzoic acid.

#### Materials:

- 4-methoxybenzoic acid
- · Glacial acetic acid
- Bromine
- Water



#### Procedure:

- A mixture of m-anisic acid (250 g, 1.67 mol) in acetic acid (1 L) was prepared in a suitable reaction vessel.
- Bromine (85 mL) was added to the mixture, followed by the addition of water (1 L)[2].
- The reaction mixture was heated to reflux[2].
- After the reaction was complete, the mixture was cooled in an ice bath to precipitate the product[2].
- The solid product was collected by filtration and washed with water to yield 2-bromo-5-methoxybenzoic acid[2].

Physical Properties of 2-Bromo-4-methoxybenzoic Acid:

- Melting Point: 199 °C[1]
- Boiling Point: 313.6 °C at 760 mmHg[1]
- Density: 1.6 ± 0.1 g/cm<sup>3</sup>[4]

## Synthesis of Ethyl 2-Bromo-4-methoxybenzoate via Fischer Esterification

This protocol is based on the general principles of Fischer esterification of benzoic acids.[5][6] [7][8]

#### Materials:

- 2-Bromo-4-methoxybenzoic acid
- · Anhydrous ethanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate (for neutralization)



- Anhydrous magnesium sulfate or sodium sulfate (for drying)
- Organic solvent for extraction (e.g., ethyl acetate)
- Saturated sodium chloride solution (brine)

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve 2-Bromo-4-methoxybenzoic acid (1.0 equivalent) in an excess of anhydrous ethanol (which acts as both reactant and solvent).
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Heat the reaction mixture to a gentle reflux with stirring. The progress of the reaction can be monitored by thin-layer chromatography (TLC)[6].
- Once the reaction is complete (typically after several hours), allow the mixture to cool to room temperature.
- Remove the excess ethanol under reduced pressure.
- Dilute the residue with an organic solvent such as ethyl acetate and wash it with a saturated aqueous solution of sodium bicarbonate to neutralize the acidic catalyst.
- Wash the organic layer with water and then with a saturated solution of sodium chloride (brine).
- Dry the organic phase over anhydrous magnesium sulfate or sodium sulfate, and then filter.
- Remove the solvent under reduced pressure to obtain the crude Ethyl 2-Bromo-4methoxybenzoate.
- The crude product can be further purified by column chromatography on silica gel if necessary.

## **Synthetic Pathway Visualization**



The following diagram illustrates the two-step synthesis of **Ethyl 2-Bromo-4-methoxybenzoate** from 4-methoxybenzoic acid.



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Caption: Synthesis of **Ethyl 2-Bromo-4-methoxybenzoate**.

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